

Application Notes and Protocols: Carbomer 934 in the Preparation of Nanoemulsion Gels

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the utilization of **Carbomer 934** in the formulation of nanoemulsion gels. This document is intended to guide researchers and drug development professionals in the preparation, characterization, and application of these advanced topical drug delivery systems.

Introduction to Carbomer 934 in Nanoemulsion Gels

Nanoemulsions are thermodynamically stable, transparent or translucent dispersions of oil and water, stabilized by an interfacial film of surfactant and co-surfactant, with droplet sizes typically in the range of 20-200 nm.[1] Their small droplet size provides a large surface area, which can enhance the dissolution and bioavailability of poorly water-soluble drugs. However, the low viscosity of nanoemulsions limits their applicability for topical and transdermal delivery due to poor retention on the skin.[2][3]

Carbomer 934, a high molecular weight polymer of acrylic acid, is a versatile gelling agent widely used in pharmaceutical formulations to increase viscosity and provide a desirable gellike consistency.[4] By incorporating a nanoemulsion into a Carbomer 934-based gel, a nanoemulsion gel is formed. This formulation combines the advantages of nanoemulsions, such as enhanced drug solubilization and permeation, with the favorable rheological properties of a gel, leading to improved skin adhesion and controlled drug release.[1][2] The concentration of Carbomer 934 is a critical parameter that can be adjusted to modulate the skin permeation profiles of the nanoemulsion gel.[5][6]



Experimental ProtocolsPreparation of the Nanoemulsion

This protocol describes the spontaneous emulsification method, a low-energy technique for preparing nanoemulsions.

Materials:

- Oil phase (e.g., Isopropyl myristate, Labrafil-M2125CS)[2]
- Surfactant (e.g., Cremophor RH40, Tween 80)[2][3]
- Co-surfactant (e.g., Transcutol-P, Propylene glycol)[2][3]
- Aqueous phase (distilled water)
- Active Pharmaceutical Ingredient (API)

Equipment:

- Magnetic stirrer
- Vortex mixer
- Analytical balance

Procedure:

- Selection of Excipients: Determine the solubility of the API in various oils, surfactants, and co-surfactants to select the most suitable components.
- Construction of Pseudo-ternary Phase Diagram:
 - Prepare various ratios of surfactant and co-surfactant (Smix), for example, 1:1, 2:1, 3:1
 (w/w).[3]
 - For each Smix ratio, prepare different weight ratios of the oil phase and the Smix (e.g., 1:9, 2:8, ..., 9:1).



- Titrate each oil-Smix mixture with the aqueous phase (distilled water) dropwise under gentle stirring.
- Observe the mixture for transparency and flowability. The points where clear and fluid nanoemulsions are formed are plotted on a pseudo-ternary phase diagram to identify the nanoemulsion region.
- Preparation of Drug-Loaded Nanoemulsion:
 - Select a formulation from the nanoemulsion region of the phase diagram.
 - Dissolve the accurately weighed API in the oil phase.
 - Add the Smix (surfactant and co-surfactant) to the oil phase and mix.
 - Add the aqueous phase dropwise to the oil-Smix mixture with continuous stirring until a clear and transparent nanoemulsion is formed.[7]

Preparation of the Nanoemulsion Gel

This protocol outlines the incorporation of the prepared nanoemulsion into a **Carbomer 934** gel base.

Materials:

- Prepared nanoemulsion
- Carbomer 934
- Distilled water
- Triethanolamine (neutralizing agent)

Equipment:

- Magnetic stirrer or mechanical stirrer
- pH meter



Procedure:

- Dispersion of **Carbomer 934**: Slowly disperse the desired amount of **Carbomer 934** (e.g., 1%, 1.5%, 2% w/w) in distilled water with constant stirring.[2][7] Avoid lump formation by adding the polymer in small increments.
- Hydration: Allow the dispersion to hydrate for an extended period (e.g., 24 hours) to ensure complete swelling of the polymer.[2]
- Incorporation of Nanoemulsion: Gradually add the prepared nanoemulsion to the hydrated
 Carbomer 934 dispersion under continuous stirring until a homogenous mixture is obtained.
 [1]
- Neutralization: Adjust the pH of the nanoemulsion gel to a skin-friendly range (typically 5.5-7.0) by adding triethanolamine dropwise while stirring.[1] This neutralization step will cause the polymer to uncoil and the viscosity to increase, forming the final gel structure.

Characterization of Nanoemulsion Gels Physicochemical Characterization



Parameter	Method	Typical Results	Reference
Appearance	Visual inspection for color, clarity, and homogeneity.	Translucent to whitish, homogenous, and free from any aggregates.	[2]
рН	Measured using a calibrated pH meter at room temperature.	5.5 - 7.0 (suitable for topical application).	[1][7]
Droplet Size and Polydispersity Index (PDI)	Dynamic Light Scattering (DLS) using a particle size analyzer.	Droplet size: 50 - 200 nm; PDI: < 0.3, indicating a narrow size distribution.	[2]
Zeta Potential	Measured using a Zetasizer based on electrophoretic mobility.	-20 to -30 mV, indicating good physical stability due to electrostatic repulsion.	[2]
Viscosity	Determined using a rotational viscometer (e.g., Brookfield viscometer) at a controlled temperature.	Viscosity increases with increasing Carbomer 934 concentration.	[1][2]
Spreadability	Measured by pressing a known amount of gel between two glass slides and determining the time taken for the top slide to move a certain distance under a specific weight.	Higher spreadability indicates easier application.	[2]

In Vitro Drug Release and Skin Permeation Studies



Parameter	Method	Key Findings	Reference
In Vitro Drug Release	Franz diffusion cell using a synthetic membrane (e.g., dialysis membrane). The cumulative amount of drug released is measured over time.	The release rate is typically higher from the nanoemulsion gel compared to conventional gels.	[1]
Ex Vivo Skin Permeation	Franz diffusion cell using excised animal or human skin. The amount of drug permeated through the skin is quantified over time.	Nanoemulsion gels generally show enhanced skin permeation compared to conventional formulations. The permeation rate can be modulated by the concentration of Carbomer 934.	[2][5]

Quantitative Data Summary

The following tables summarize quantitative data from studies on nanoemulsion gels formulated with **Carbomer 934**.

Table 1: Formulation and Physicochemical Properties of a Raloxifene Hydrochloride Nanoemulsion Gel[2]



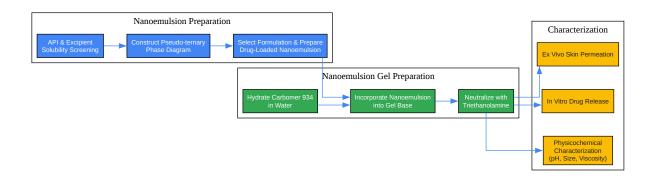
Parameter	Value
Carbomer 934 Concentration	1% w/v
Droplet Size	56.73 ± 0.58 nm
Zeta Potential	-22.20 ± 0.02 mV
Spreadability	18.35 ± 0.45 g⋅cm/s
Viscosity	98.54 ± 0.39 mPas

Table 2: Effect of **Carbomer 934** Concentration on the Ex Vivo Skin Permeation of Terbinafine and Citral[5][6][8]

Formulation	Carbomer 934 Conc. (% w/w)	Terbinafine Flux (µg/cm²/h)	Citral Flux (μg/cm²/h)
Nanoemulsion (NE)	0	215	1026
Nanoemulsion Gel 1 (NG1)	1	213	1021
Nanoemulsion Gel 2 (NG2)	2	123	541
Nanoemulsion Gel 3 (NG3)	3	74.3	353

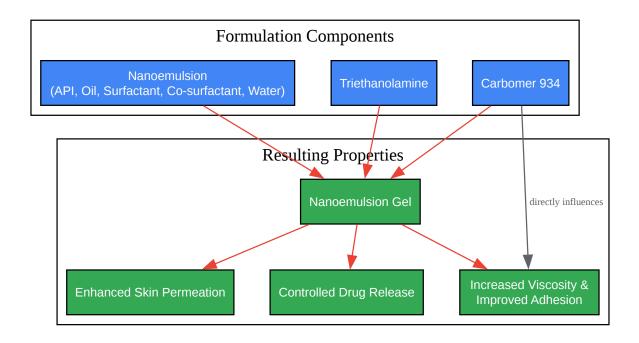
Visualizations





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Caption: Experimental workflow for the preparation and characterization of a **Carbomer 934**-based nanoemulsion gel.



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Caption: Logical relationship of components in a **Carbomer 934** nanoemulsion gel and their resulting properties.

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- To cite this document: BenchChem. [Application Notes and Protocols: Carbomer 934 in the Preparation of Nanoemulsion Gels]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047073#carbomer-934-in-the-preparation-of-nanoemulsion-gels]

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